

safe handling and storage procedures for 2-(4-CYANOPHENYL)-3'-TRIFLUOROMETHYLACETOPHENONE

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-CYANOPHENYL)-3'-TRIFLUOROMETHYLACETOPHE
NONE
Cat. No.: B122330

[Get Quote](#)

Application Notes and Protocols for 2-(4-CYANOPHENYL)-3'-TRIFLUOROMETHYLACETOPHENONE

Disclaimer: No specific Safety Data Sheet (SDS) for **2-(4-CYANOPHENYL)-3'-TRIFLUOROMETHYLACETOPHENONE** was found. The following safety and handling procedures are based on information for structurally similar compounds, including various trifluoromethylacetophenone and cyanophenyl derivatives. Researchers should handle this compound with caution and perform a thorough risk assessment before use.


Hazard Identification and Classification

Based on data from structurally similar compounds, **2-(4-CYANOPHENYL)-3'-TRIFLUOROMETHYLACETOPHENONE** is anticipated to have the following hazard classifications:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.^{[1][2]}
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.^{[1][3]}

- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[1][3]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[1][4]

GHS Pictograms:

 alt text

Signal Word: Warning[1]

Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash skin thoroughly after handling.[2]
- P270: Do not eat, drink or smoke when using this product.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][4]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[3]
- P501: Dispose of contents/container to an approved waste disposal plant.[2][4]

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C16H10F3NO	[5]
Molecular Weight	289.25 g/mol	[5]
Appearance	Not specified (likely a solid)	
Odor	No information available	[3]
Melting Point	No data available	
Boiling Point	No data available	
Solubility	No information available (low water solubility is likely)	[3]
Flash Point	Not applicable	[6]

Handling and Storage

3.1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1]
- Provide appropriate exhaust ventilation at places where dust is formed.[1]
- Ensure eyewash stations and safety showers are readily accessible.

3.2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH

(US) or EN 166 (EU).[1]

- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[1]
- Respiratory Protection: If working outside of a fume hood or if dust is generated, use a NIOSH-approved respirator with an appropriate cartridge.

3.3. Handling Procedures:

- Avoid contact with skin and eyes.[1]
- Avoid formation of dust and aerosols.[1]
- Wash hands thoroughly after handling.[4]
- Keep away from heat, sparks, and open flames.[7]

3.4. Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][7]
- Incompatible Materials: Strong oxidizing agents, reducing agents.[4][7]

First Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[1]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[\[1\]](#)
- Environmental Precautions: Do not let the product enter drains.[\[1\]](#)
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[\[1\]](#)

Disposal Considerations

- Dispose of this chemical in accordance with all applicable federal, state, and local regulations.
- Offer surplus and non-recyclable solutions to a licensed disposal company.[\[8\]](#)
- Contaminated packaging should be disposed of as unused product.

Experimental Protocol: Preparation of a Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **2-(4-CYANOPHENYL)-3'-TRIFLUOROMETHYLACETOPHENONE** in DMSO.

Materials:

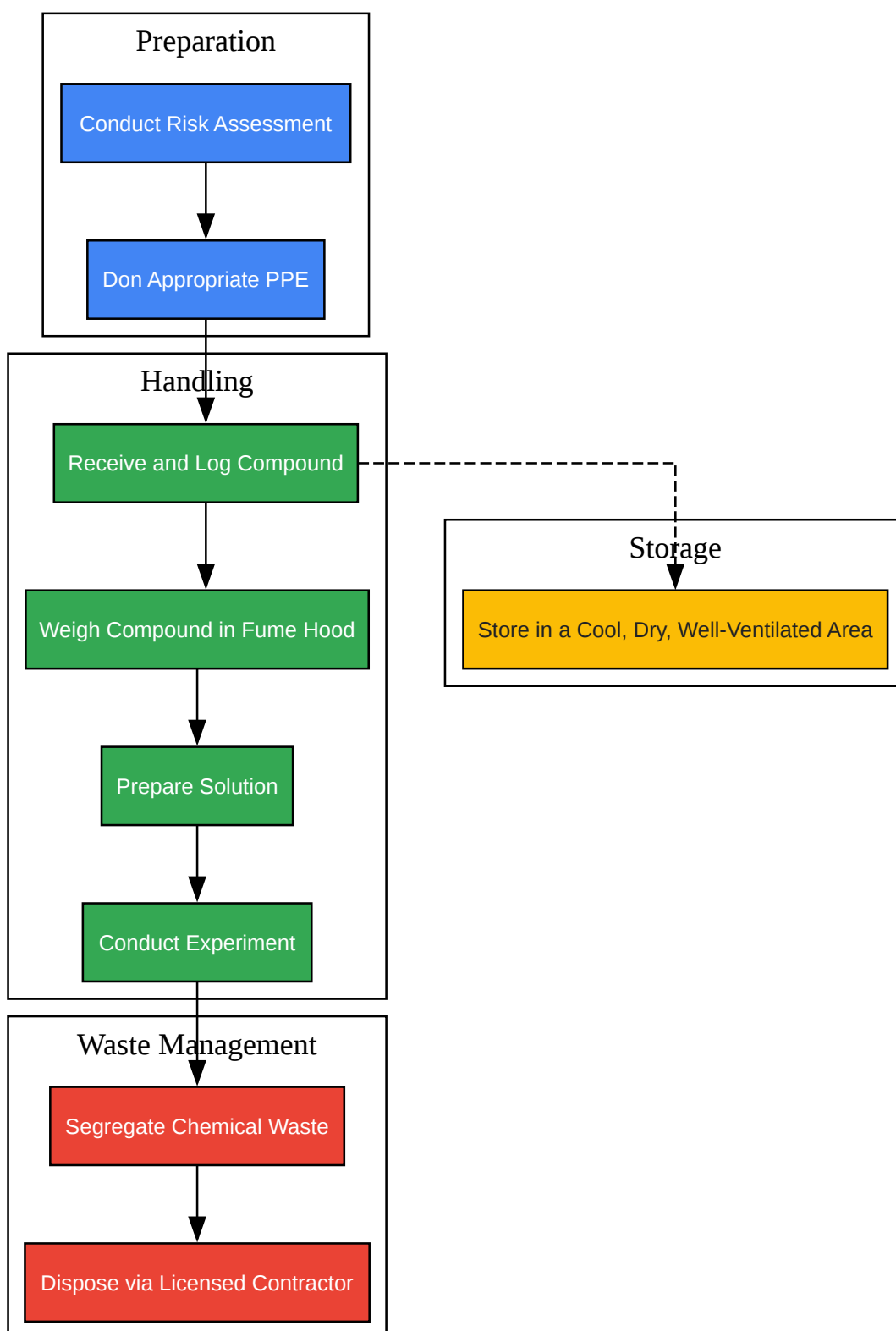
- **2-(4-CYANOPHENYL)-3'-TRIFLUOROMETHYLACETOPHENONE** (MW: 289.25 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Spatula
- Weighing paper

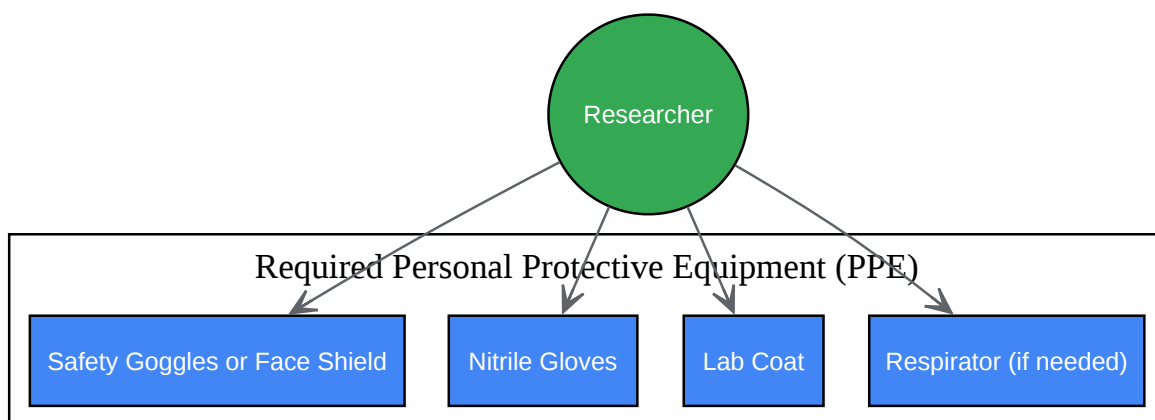
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

Procedure:

- Preparation: Don all required PPE (lab coat, gloves, safety goggles) and perform all subsequent steps in a certified chemical fume hood.
- Weighing: Tare a clean, empty microcentrifuge tube or vial on the analytical balance. Carefully weigh out 2.89 mg of **2-(4-CYANOPHENYL)-3'-TRIFLUOROMETHYLACETOPHENONE** into the tube.
- Solubilization: Add 1.0 mL of anhydrous DMSO to the tube containing the compound.
- Mixing: Cap the tube securely and vortex thoroughly until the solid is completely dissolved.
- Storage: Label the tube clearly with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation. Store the stock solution at -20°C or -80°C for long-term storage, protected from light.

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. angenechemical.com [angenechemical.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. fishersci.com [fishersci.com]
- 5. 2-(4-CYANOPHENYL)-3'-TRIFLUOROMETHYLACETOPHENONE | 146653-56-7 [chemicalbook.com]
- 6. 2-(4-cyanophenyl)-3'-trifluoromethylacetophenone AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
- 8. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [safe handling and storage procedures for 2-(4-CYANOPHENYL)-3'-TRIFLUOROMETHYLACETOPHENONE]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b122330#safe-handling-and-storage-procedures-for-2-4-cyanophenyl-3-trifluoromethylacetophenone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com